

Application Note: Structural Elucidation and Bioactivity of Coelonin

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Compound of Interest

Compound Name: *Coelonin*

Cat. No.: B3029895

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Introduction

Coelonin, a dihydrophenanthrene compound isolated from medicinal plants such as *Bletilla striata*, has demonstrated significant anti-inflammatory properties.[1][2][3] This application note provides a detailed analysis of **Coelonin** using Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS), offering protocols for its characterization. Furthermore, it delves into its mechanism of action, providing a valuable resource for researchers in natural product chemistry, pharmacology, and drug discovery. **Coelonin** has been shown to inhibit the expression of pro-inflammatory cytokines such as IL-1 β , IL-6, and TNF- α . [1][3]

Structural and Mass Spectrometry Data

The structural elucidation of **Coelonin** was performed using a combination of NMR spectroscopy and electrospray ionization mass spectrometry (ESI-MS).

Table 1: Mass Spectrometry Data for **Coelonin**

Parameter	Observed Value
Ionization Mode	ESI
Mass-to-Charge Ratio (m/z)	245.1108 [M+H] ⁺

Table 2: ^1H NMR Spectroscopic Data for **Coelonin** (CD_3OD)

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
2.79	m	-	4H, CH_2
3.71	s	-	3H, OCH_3
6.19	dd	1.8, 2.4	1H, H-4
6.25	dd	1.8, 1.8	2H, H-2, 6
6.63	m	-	3H, H-2', 4', 6'
7.08	dd	7.8, 8.4	1H, H-5'

Table 3: ^{13}C NMR Spectroscopic Data for **Coelonin** (CD_3OD)

Chemical Shift (δ) ppm	Assignment
160.83	C-5
157.98	C-3
157.68	C-2
156.93	C-3'
156.04	C-4
154.63	C-7
144.06	C-1
143.29	C-1'
140.42	C-10a
139.08	C-8a
128.84	C-5'
128.63	C-5
124.77	C-5a
119.43	C-6'
115.37	C-8
114.93	C-2'
113.61	C-4a
112.36	C-4'
112.17	C-6
107.63	C-2
106.90	C-1
105.12	C-6
98.54	C-4

97.83	C-3
54.45	-OCH ₃
54.10	OCH ₃
37.80	CH ₂ -a'
37.47	CH ₂ -a
30.38	C-10
29.80	C-9

Experimental Protocols

Sample Preparation for NMR and MS Analysis

- Isolation: **Coelonin** is isolated from the powdered, dried tubers of *Bletilla striata* via extraction with 95% ethanol. The resulting extract is then subjected to chromatographic separation techniques, such as column chromatography over silica gel and polyamide, followed by preparative high-performance liquid chromatography (HPLC) to yield pure **Coelonin**.[\[1\]](#)
- Purity Assessment: The purity of the isolated **Coelonin** is determined to be >98% using analytical HPLC.[\[1\]](#)[\[4\]](#)
- Sample Preparation: For NMR analysis, a few milligrams of purified **Coelonin** are dissolved in a deuterated solvent such as methanol-d₄ (CD₃OD). For ESI-MS analysis, a dilute solution of **Coelonin** is prepared in a suitable solvent like methanol.

NMR Spectroscopy

- Instrumentation: ¹H and ¹³C NMR spectra are recorded on a Bruker DRX-600 spectrometer.
- ¹H NMR Acquisition:
 - Solvent: CD₃OD
 - Frequency: 600 MHz

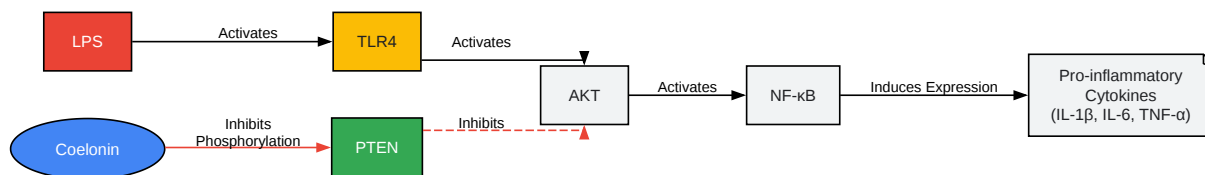
- Parameters: Standard acquisition parameters for ^1H NMR are used.
- ^{13}C NMR Acquisition:
 - Solvent: CD_3OD
 - Frequency: 150 MHz
 - Parameters: Standard acquisition parameters for ^{13}C NMR with proton decoupling are used.

Mass Spectrometry

- Instrumentation: High-resolution electrospray ionization mass spectrometry (HR-ESI-MS) is performed on an ACQUITY UPLC system coupled to a SYNAPT-G2-Si high-definition mass spectrometer.[5]
- ESI-MS Acquisition:
 - Ionization Mode: Positive ion mode ($[\text{M}+\text{H}]^+$) is typically used.
 - Analysis: The sample is introduced into the mass spectrometer, and the mass-to-charge ratio is determined.

Mechanism of Action: Anti-inflammatory Signaling Pathway

Coelonin exerts its anti-inflammatory effects by inhibiting the lipopolysaccharide (LPS)-induced activation of the NF- κB signaling pathway.[1][3] This inhibition is mediated, at least in part, through the PTEN/AKT pathway.[1][3] **Coelonin** has been shown to inhibit the phosphorylation of PTEN in a dose-dependent manner, which in turn negatively regulates the PI3K/AKT pathway, leading to the suppression of NF- κB activation.[3][5]



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Caption: **Coelonin's** anti-inflammatory signaling pathway.

Experimental Workflow for Coelonin Analysis

The general workflow for the isolation and characterization of **Coelonin** involves a series of steps starting from the plant material to the final structural and bioactivity assessment.



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Caption: Experimental workflow for **Coelonin** analysis.

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